

In-Depth Technical Guide to Adipic Acid-13C2: Safety, Handling, and Research Applications

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Compound of Interest

Compound Name: Adipic acid-13C2

Cat. No.: B160230

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Adipic acid-13C2**, a stable isotope-labeled compound crucial for a range of advanced research applications. Detailed information on its safety data, handling procedures, and significant roles in metabolic flux analysis and as an internal standard in quantitative analytical methods is presented.

Section 1: Safety Data and Handling

While **Adipic acid-13C2** is a stable, non-radioactive isotopologue of adipic acid, it should be handled with the same precautions as its unlabeled counterpart due to identical chemical reactivity. The isotopic labeling does not alter its chemical hazards.

Hazard Identification

Adipic acid is classified as a combustible solid that can cause serious eye damage.^{[1][2][3][4]} It may also cause skin and respiratory irritation.^{[2][5][6]} Fine dust particles of adipic acid can form explosive mixtures with air.^{[4][6]}

GHS Hazard Statements:

- H318: Causes serious eye damage.^{[1][4]}

Precautionary Statements:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and to do. Continue rinsing.[1]

Physical and Chemical Properties

The physical and chemical properties of **Adipic acid-13C2** are essentially the same as those of unlabeled adipic acid, with a slight increase in molecular weight due to the presence of two ¹³C atoms.

Property	Value
Appearance	White crystalline powder/solid[2][7][8]
Molecular Formula	C ₄ H ₁₀ (¹³ COOH) ₂
Molecular Weight	Approximately 148.13 g/mol
Melting Point	151-154 °C
Boiling Point	265 °C at 100 mmHg
Flash Point	196 °C (closed cup)[2]
Solubility	Soluble in methanol, ethanol, acetone; slightly soluble in water.[7][9]

Handling and Storage

Handling:

- Use in a well-ventilated area to avoid dust formation.[3][4][10]
- Ground all equipment to prevent static discharge.[3]
- Avoid contact with skin, eyes, and clothing.[4]
- Wash hands thoroughly after handling.[3]

Storage:

- Store in a cool, dry, well-ventilated area in a tightly closed container.[\[11\]](#)
- Keep away from sources of ignition and incompatible materials such as strong oxidizing agents and strong bases.[\[2\]](#)
- As a stable isotope-labeled compound, no special precautions against radiological hazards are necessary.[\[12\]](#)

Personal Protective Equipment (PPE)

A comprehensive range of personal protective equipment is essential for the safe handling of **Adipic acid-13C2**.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

PPE Type	Specifications
Eye/Face Protection	Chemical safety goggles or a face shield. [14] [15]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or coveralls. [14] [15] [16]
Respiratory Protection	A NIOSH-approved respirator with a particulate filter is recommended if dust is generated. [14] [17]

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [1] [4]
Skin Contact	Remove contaminated clothing and wash skin with soap and water. [1]
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms persist. [1] [4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water and drink 200-300 ml of water. Seek immediate medical attention. [1] [4]

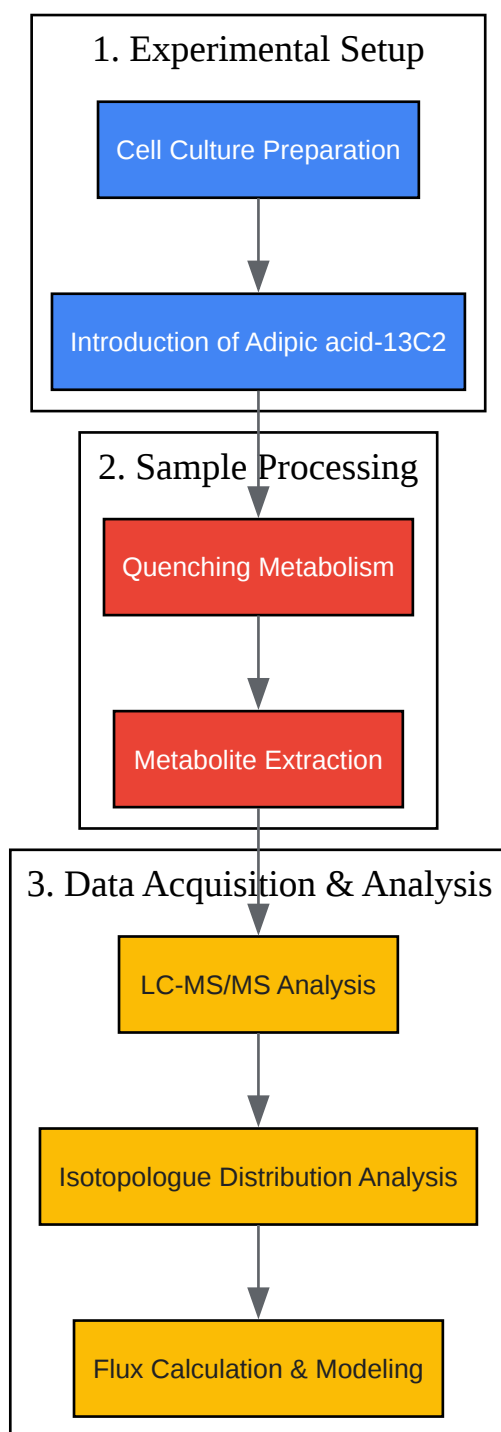
Section 2: Research Applications and Experimental Protocols

Adipic acid-13C2 is a valuable tool in metabolic research and quantitative analysis, primarily utilized as a tracer in ¹³C-Metabolic Flux Analysis (MFA) and as an internal standard for mass spectrometry-based quantification.

Application in ¹³C-Metabolic Flux Analysis (MFA)

¹³C-MFA is a powerful technique used to quantify the rates (fluxes) of intracellular metabolic pathways. By introducing a ¹³C-labeled substrate, such as **Adipic acid-13C2**, into a biological system, researchers can trace the incorporation of the heavy isotope into various metabolites. The resulting labeling patterns provide detailed information about the activity of different metabolic routes.

Experimental Workflow for ¹³C-MFA:



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A simplified workflow for a ^{13}C -Metabolic Flux Analysis experiment.

Detailed Experimental Protocol (Representative):

This protocol provides a general framework. Specific parameters will need to be optimized for the biological system and analytical instrumentation used.

- Cell Culture and Labeling:
 - Culture cells to a desired density in a standard growth medium.
 - Replace the standard medium with a medium containing a known concentration of **Adipic acid-13C2**. The concentration should be sufficient to allow for detectable incorporation into downstream metabolites.
 - Incubate the cells for a predetermined time to allow for the uptake and metabolism of the labeled adipic acid.
- Quenching and Metabolite Extraction:
 - Rapidly quench metabolic activity by, for example, submerging the cell culture in a cold solvent like methanol or a methanol/water mixture.
 - Lyse the cells and extract the intracellular metabolites using a suitable solvent system (e.g., a mixture of chloroform, methanol, and water).
 - Separate the polar (containing central carbon metabolites) and non-polar phases by centrifugation.
 - Collect the polar phase and dry it under a stream of nitrogen or using a vacuum concentrator.
- LC-MS/MS Analysis:
 - Reconstitute the dried metabolite extract in a solvent compatible with the liquid chromatography (LC) system.
 - Inject the sample onto an appropriate LC column (e.g., a HILIC or reversed-phase column) to separate the metabolites.
 - Analyze the eluting metabolites using a tandem mass spectrometer (MS/MS) operating in a mode that allows for the detection and quantification of different isotopologues of each

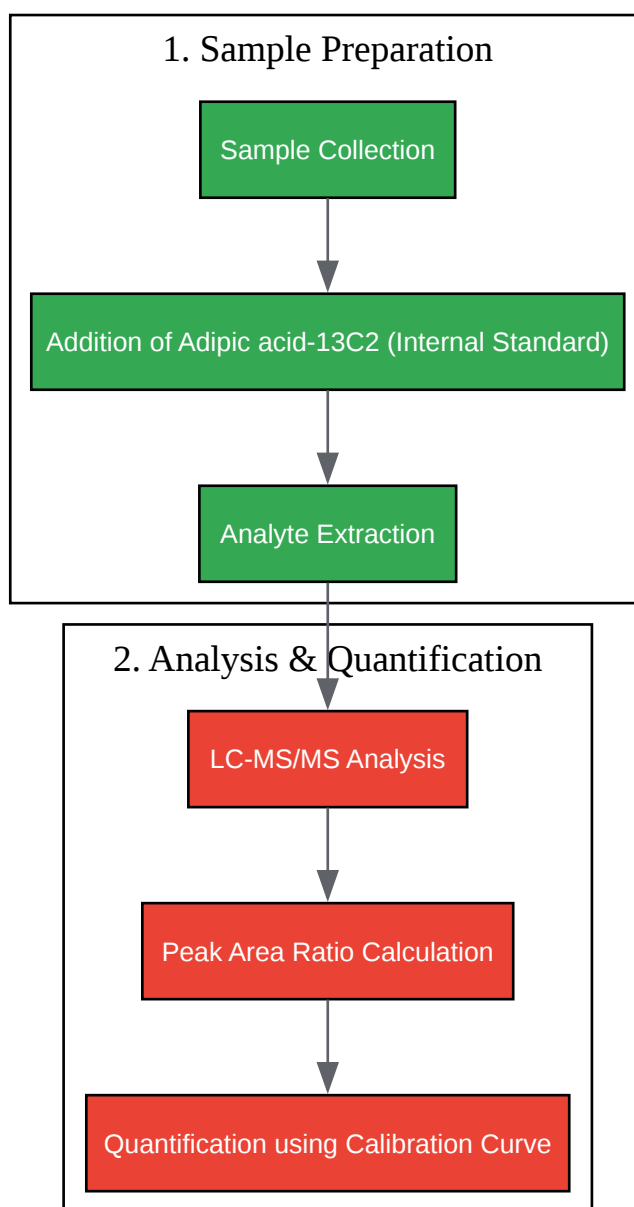
metabolite.

- Data Analysis:
 - Process the raw LC-MS/MS data to determine the mass isotopologue distributions (MIDs) for key metabolites.
 - Use specialized software to fit the experimental MIDs to a metabolic model, which then calculates the intracellular metabolic fluxes.

Application as an Internal Standard

In quantitative analytical chemistry, an internal standard is a compound added to a sample in a known concentration to facilitate the quantification of an analyte. **Adipic acid-13C2** is an ideal internal standard for the quantification of unlabeled adipic acid because it has nearly identical chemical and physical properties but a different mass, allowing it to be distinguished by a mass spectrometer.

Experimental Workflow for using **Adipic acid-13C2** as an Internal Standard:



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A general workflow for using **Adipic acid-13C2** as an internal standard.

Detailed Experimental Protocol (Representative):

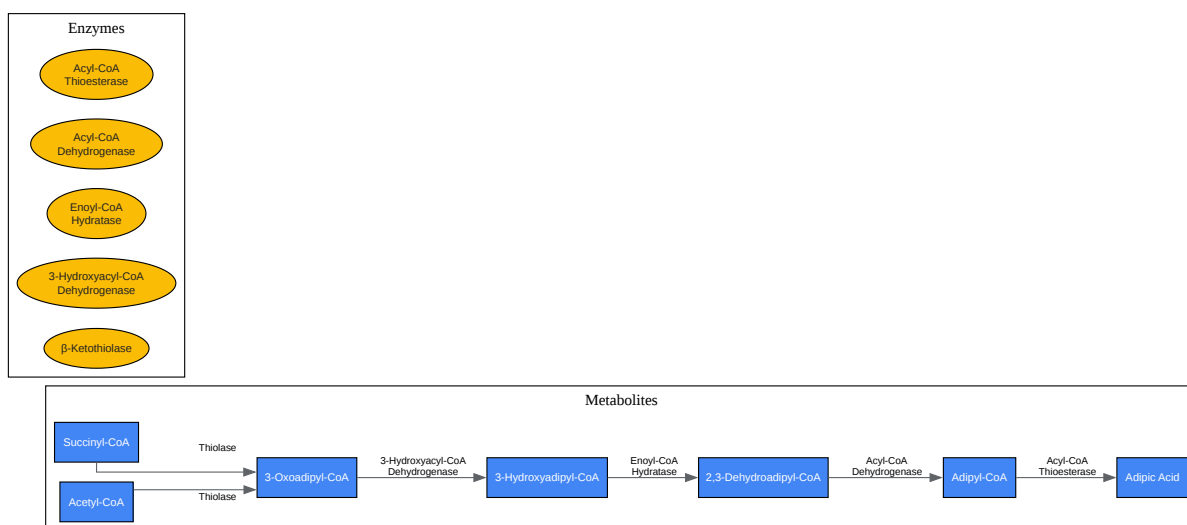
- Sample Preparation:
 - To each sample (e.g., plasma, urine, or cell extract), add a known amount of a stock solution of **Adipic acid-13C2**.

- Perform the necessary sample cleanup and extraction procedure to isolate the adipic acid. This may involve protein precipitation, liquid-liquid extraction, or solid-phase extraction.
- LC-MS/MS Analysis:
 - Analyze the extracted samples by LC-MS/MS.
 - Set up the mass spectrometer to monitor for the specific mass transitions of both unlabeled adipic acid and **Adipic acid-13C2**.
- Quantification:
 - Integrate the peak areas for both the analyte (unlabeled adipic acid) and the internal standard (**Adipic acid-13C2**).
 - Calculate the ratio of the analyte peak area to the internal standard peak area.
 - Prepare a calibration curve by analyzing a series of standards with known concentrations of unlabeled adipic acid and a constant concentration of the internal standard.
 - Determine the concentration of adipic acid in the samples by comparing their peak area ratios to the calibration curve.

Section 3: Relevant Metabolic Pathway - Reverse Adipate Degradation

In the context of metabolic engineering and biotechnology, a key pathway for the biosynthesis of adipic acid is the reverse adipate degradation pathway. This pathway has been engineered in microorganisms like *E. coli* for the sustainable production of adipic acid from renewable feedstocks.

Reverse Adipate Degradation Pathway Diagram:



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The reverse adipate degradation pathway for the biosynthesis of adipic acid.

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